

Synthesis of 4-Bromo-3-oxo-N-phenylbutanamide: A Technical Review

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Compound of Interest

Compound Name: 4-Bromo-3-oxo-n-phenylbutanamide

Cat. No.: B072104

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This technical guide provides an in-depth review of the synthetic methodologies for **4-Bromo-3-oxo-N-phenylbutanamide**, a key intermediate in various chemical syntheses.^{[1][2]} This document outlines established experimental protocols, presents quantitative data in a comparative format, and visualizes a primary synthetic pathway.

Introduction

4-Bromo-3-oxo-N-phenylbutanamide, also known as 4-bromoacetoacetanilide, is a versatile organic compound utilized as an intermediate in the synthesis of pharmaceuticals, organic pigments, dyes, and photosensitive materials.^[2] Its molecular structure features multiple reactive sites, including a bromine atom that is a good leaving group for nucleophilic substitution, and ketone and amide functionalities that can undergo various transformations.^[1] This multifaceted reactivity makes it a valuable building block in the construction of more complex molecules, particularly heterocyclic compounds.^[1]

Physicochemical Properties

Property	Value
CAS Number	1205-74-9
Molecular Formula	C10H10BrNO2
Molecular Weight	256.1 g/mol
Density	1.544 g/cm ³
Boiling Point	437.3°C at 760 mmHg
Flash Point	218.3°C

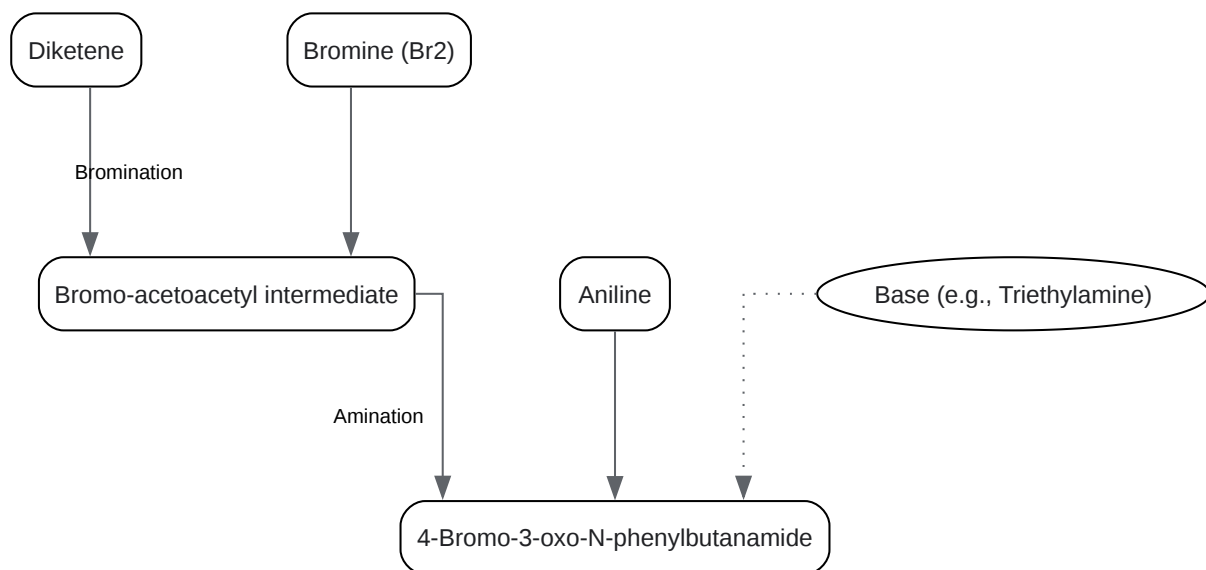
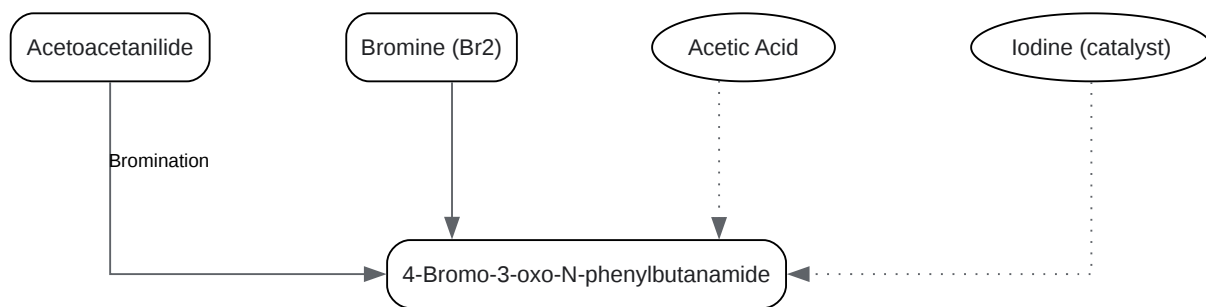
(Data compiled from various chemical databases)[[1](#)]

Synthetic Routes

Two primary and well-documented synthetic routes for **4-Bromo-3-oxo-N-phenylbutanamide** are the bromination of acetoacetanilide and a method starting from diketene. A less detailed "traditional" method has also been reported.

Route 1: Bromination of Acetoacetanilide

This is a common and direct method for the synthesis of **4-Bromo-3-oxo-N-phenylbutanamide**.



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References

- 1. 4-Bromo-3-oxo-n-phenylbutanamide | 1205-74-9 | Benchchem [benchchem.com]

- 2. chembk.com [chembk.com]
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